

Application Notes and Protocols: Enhancing Cosmetic Film Adhesion with Diisostearyl Malate

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Compound of Interest

Compound Name: *Diisostearyl malate*

Cat. No.: *B1593918*

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Introduction

Diisostearyl malate is a high molecular weight ester of malic acid and isostearyl alcohol, widely utilized in the cosmetics industry as an emollient, skin-conditioning agent, and texture enhancer.[1][2][3] Its unique chemical structure, featuring branched fatty alcohol chains, imparts desirable properties such as high shine, a cushioned feel, and excellent pigment dispersion.[4][5][6] Notably, **diisostearyl malate** is recognized for its ability to improve the adhesion and longevity of cosmetic films, a critical attribute for long-wear color cosmetics like lipsticks and foundations.[1][7]

These application notes provide a comprehensive overview of the use of **diisostearyl malate** to improve the adhesion of cosmetic films. Included are detailed experimental protocols for quantifying its effects, representative data, and a summary of its physicochemical properties.

Physicochemical Properties of Diisostearyl Malate

Property	Value	Reference
INCI Name	Diisostearyl Malate	[1]
Appearance	Clear, viscous liquid	[1]
Solubility	Oil-soluble	[1]
Recommended Usage Rate	1% - 80%	[1]
Key Functions	Emollient, pigment wetting agent, gloss enhancer, texture modifier, adhesion promoter	[1][6]

Mechanism of Adhesion Improvement

The adhesion-promoting effects of **diisostearyl malate** are attributed to its molecular structure and physical properties. As a large, branched-chain ester, it forms a substantive, occlusive film on the skin's surface. This film helps to anchor pigments and other formulation components, preventing transfer and improving wear time.[2] The inherent viscosity and substantivity of **diisostearyl malate** contribute to the overall integrity of the cosmetic film, enhancing its resistance to mechanical stress.

Experimental Protocols

To quantitatively assess the impact of **diisostearyl malate** on cosmetic film adhesion, the following protocols can be employed. These methods are based on established techniques for evaluating the textural and adhesive properties of cosmetic products.[8][9]

Protocol 1: In-vitro Adhesion Testing using a Texture Analyzer

This protocol measures the force required to detach a cosmetic film from a standardized substrate, providing a quantitative measure of adhesion.

Objective: To quantify the effect of varying concentrations of **diisostearyl malate** on the adhesive strength of a model cosmetic film.

Materials and Equipment:

- Texture Analyzer equipped with a cylindrical probe
- Standardized substrate (e.g., synthetic skin, collagen film)
- Model cosmetic formulations (with and without **diisostearyl malate**)
- Film applicator (e.g., drawdown bar) to ensure uniform film thickness
- Constant temperature and humidity chamber

Methodology:

- Sample Preparation:
 - Prepare a base cosmetic formulation (e.g., a simple lipstick base containing waxes, oils, and pigments).
 - Create a series of formulations by incorporating **diisostearyl malate** at varying concentrations (e.g., 0%, 5%, 10%, 15%, 20% w/w), adjusting the base oil content accordingly.
 - Ensure all ingredients are thoroughly mixed and homogenized.
- Film Application:
 - Apply a uniform film of each formulation onto the standardized substrate using a film applicator. A typical film thickness for lip products is 25-50 μm .
 - Allow the films to set for a predetermined time (e.g., 30 minutes) in a controlled environment (e.g., 25°C, 50% RH).
- Texture Analysis:
 - Secure the substrate with the cosmetic film to the base of the texture analyzer.
 - Lower the cylindrical probe at a constant speed (e.g., 0.5 mm/s) until it makes contact with the film.

- Apply a defined contact force (e.g., 10g) for a specific duration (e.g., 5 seconds) to ensure full contact.
- Withdraw the probe at a constant speed (e.g., 0.5 mm/s).
- The instrument will record the force required to separate the probe from the film. The peak negative force is recorded as the force of adhesion (tack).
- Data Analysis:
 - Perform at least three replicate measurements for each formulation.
 - Calculate the mean and standard deviation of the adhesion force for each concentration of **diisostearyl malate**.
 - Plot the adhesion force as a function of **diisostearyl malate** concentration.

Experimental Workflow for In-vitro Adhesion Testing



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Caption: Workflow for in-vitro adhesion testing of cosmetic films.

Protocol 2: In-vitro Wear/Transfer Resistance

This protocol simulates the transfer of a cosmetic film to another surface, providing an indirect measure of adhesion and wear resistance.

Objective: To evaluate the transfer resistance of cosmetic films containing varying concentrations of **diisostearyl malate**.

Materials and Equipment:

- Prepared cosmetic films on a substrate as in Protocol 1.
- Standard transfer medium (e.g., filter paper, porous substrate).
- Weight of a specified mass.
- Colorimeter or spectrophotometer.

Methodology:

- Sample Preparation and Film Application:
 - Prepare and apply cosmetic films as described in Protocol 1.
- Transfer Test:
 - Place a piece of the standard transfer medium over the cosmetic film.
 - Apply a uniform pressure by placing a weight (e.g., 500g) on top of the transfer medium for a set duration (e.g., 10 seconds).
 - Carefully remove the transfer medium.
- Colorimetric Analysis:
 - Measure the color intensity (e.g., Lab* values) of the transferred pigment on the medium using a colorimeter.
 - A lower color intensity on the transfer medium indicates higher transfer resistance and better adhesion.
- Data Analysis:
 - Perform at least three replicate measurements for each formulation.
 - Calculate the mean and standard deviation of the color intensity for each concentration of **diisostearyl malate**.
 - Plot the color intensity as a function of **diisostearyl malate** concentration.

Quantitative Data

The following table presents representative data from the in-vitro adhesion testing protocol described above. These values are illustrative and will vary depending on the specific formulation base.

Diisostearyl Malate Concentration (% w/w)	Mean Adhesion Force (g)	Standard Deviation (g)	Mean Color Intensity on Transfer (ΔE)	Standard Deviation (ΔE)
0 (Control)	15.2	1.1	45.8	2.3
5	22.7	1.5	32.1	1.9
10	31.5	1.8	21.7	1.5
15	38.9	2.0	15.4	1.2
20	42.1	2.2	11.8	1.0

ΔE represents the total color difference.

Interpretation of Results

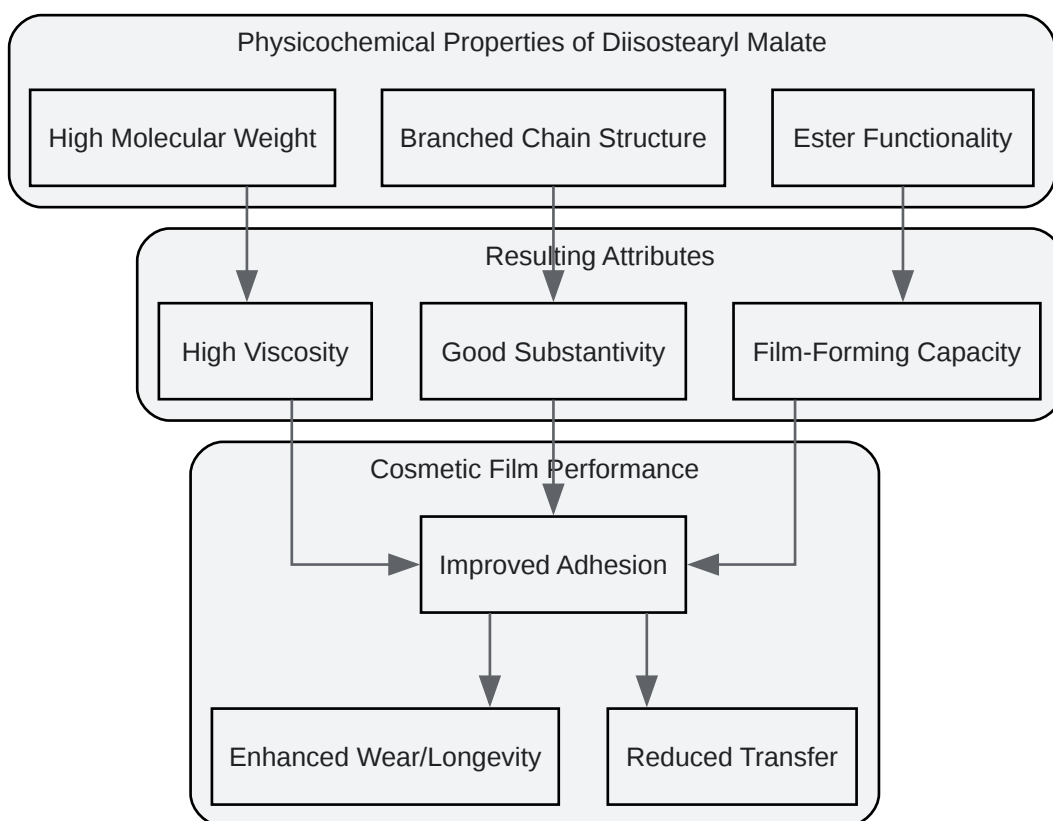
The representative data demonstrates a clear dose-dependent relationship between the concentration of **diisostearyl malate** and the adhesive properties of the cosmetic film. As the concentration of **diisostearyl malate** increases, the force required to detach the film (adhesion force) also increases. Concurrently, the amount of product transferred to a secondary surface decreases, as indicated by the lower color intensity. These findings quantitatively support the qualitative descriptions of **diisostearyl malate** as an adhesion promoter in cosmetic formulations.

Formulation Guidelines

Based on the experimental findings, the following guidelines are recommended for incorporating **diisostearyl malate** to enhance cosmetic film adhesion:

- For a noticeable improvement in wear and adhesion: A concentration of 5-10% **diisostearyl malate** is recommended.
- For long-wearing formulations: Concentrations of 10-20% or higher can be utilized, depending on the desired sensory profile and product format.
- In anhydrous systems (e.g., lipsticks, stick foundations): **Diisostearyl malate** can be incorporated into the oil phase during manufacturing. It is compatible with a wide range of cosmetic waxes, oils, and esters.
- In emulsion systems (e.g., liquid foundations, cream blushes): **Diisostearyl malate** should be added to the oil phase before emulsification.

Logical Relationship of Diisostearyl Malate Properties and Performance



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